

Safety and handling guidelines for Aldox-D6 in the lab

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Compound of Interest

Compound Name: Aldox-D6

Cat. No.: B15551679

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An In-depth Technical Guide to the Safe Handling of **Aldox-D6** in the Laboratory

This guide provides comprehensive safety and handling information for **Aldox-D6**, intended for researchers, scientists, and professionals in drug development. The information is compiled from publicly available data and should be supplemented with the supplier-specific Safety Data Sheet (SDS) before any handling or use of this compound.

Chemical Identification and Properties

Aldox-D6 is an isotopic labeled analogue of N-[3-(Dimethylamino)propyl]tetradecanamide, also known as Dimethylaminopropyl Myristamide or Lexamine M 13.^[1] The "-d6" designation indicates that six hydrogen atoms have been replaced with deuterium, a stable isotope of hydrogen. This makes it suitable for use as an internal standard in quantitative analysis, such as mass spectrometry-based proteomics research.^{[1][2]}

Table 1: Chemical and Physical Properties of **Aldox-D6**

Property	Value
Chemical Name	N-(3-(bis(methyl-d3)amino)propyl)tetradecanamide[2]
Synonyms	N-[3-(Dimethylamino)propyl]tetradecanamide-d6, Dimethylaminopropyl Myristamide-d6, Lexamine M 13[1]
CAS Number	147664-83-3[2]
Molecular Formula	C ₁₉ H ₃₄ D ₆ N ₂ O[1][3]
Molecular Weight	318.57 g/mol [1][3]
Physical Form	Assumed to be a solid powder, from general descriptions of similar research chemicals.[4]
Solubility	Information not available. Refer to supplier's Certificate of Analysis (CoA).
Melting Point	Information not available. Refer to supplier's CoA.
Boiling Point	Information not available. Refer to supplier's CoA.

Hazard Identification and Personal Protection

A specific Globally Harmonized System (GHS) classification for **Aldox-D6** is not available in the provided search results. The product is intended for laboratory and research use only and is not for human or household use.[2] Users must handle it in accordance with good industrial hygiene and safety practices.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4] Nitrile rubber gloves are commonly recommended for handling chemical powders.
Respiratory Protection	Use a NIOSH/MSHA-approved respirator or equivalent if dust is generated or if inhalation risk exists. Ensure adequate ventilation.[4]
General Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.[5]

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **Aldox-D6** and ensuring laboratory safety.

Handling Procedures

- Ensure adequate ventilation in the handling area to minimize dust inhalation.[4]
- Avoid contact with skin, eyes, and clothing.[4]
- Avoid dust formation. Sweep up and shovel spills into suitable containers for disposal.[4]
- Use personal protective equipment as required.[4]

Storage Conditions

- Store in tightly closed containers.[2]
- Keep in a dry and well-ventilated place.

- Protect from light and moisture.[2]
- The recommended storage temperature is typically room temperature, unless otherwise specified on the product label or CoA. For temperature-sensitive materials, cold storage (e.g., 2–8°C or -20°C) will be indicated.[2]

First Aid Measures

In the event of exposure, follow these standard first aid protocols. Seek medical attention if symptoms occur or persist.

Table 3: First Aid Procedures

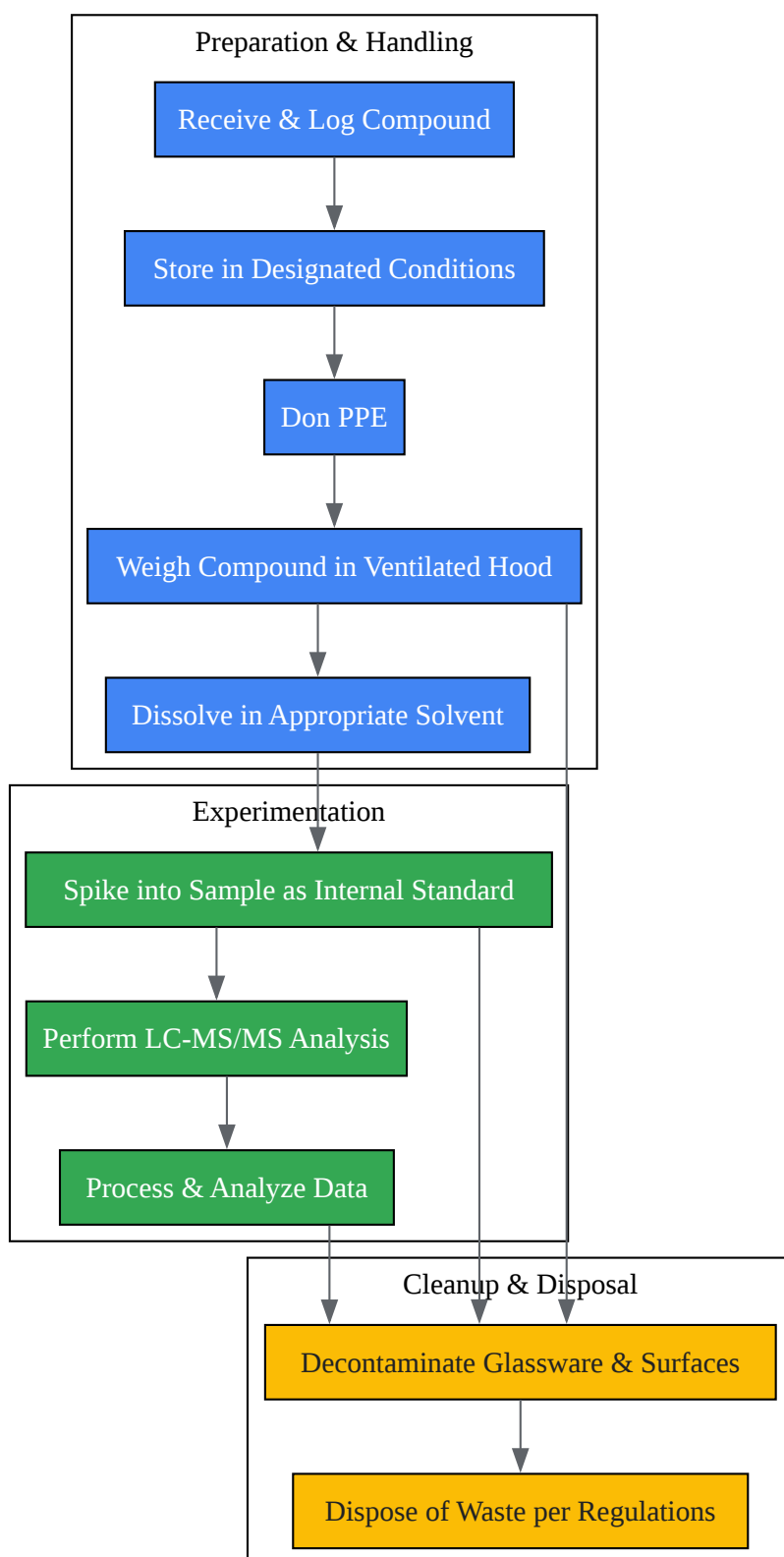
Exposure Route	Procedure
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[4][5]
Skin Contact	Wash off immediately with plenty of water and soap. Remove all contaminated clothing. Get medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[5]

Disposal Considerations

Dispose of **Aldox-D6** and its container in accordance with all applicable local, state, and federal regulations. Do not allow the product to enter drains.[5] The user is responsible for determining the correct disposal method.

Laboratory Workflow

The following diagram illustrates a general workflow for handling a chemical reference standard like **Aldox-D6** in a research laboratory setting.



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Caption: General laboratory workflow for using a chemical reference standard.

Disclaimer: This document is intended for informational purposes only and is based on limited publicly available data. It is not a substitute for a manufacturer-provided Safety Data Sheet (SDS). Always consult the SDS for **Aldox-D6** from your supplier for complete and accurate safety information before handling, storage, or use. The user assumes all responsibility for compliance with applicable laws and regulations.

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